

Personal protective equipment for handling 7-Methyltetradecanoyl-CoA

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Compound of Interest

Compound Name: 7-Methyltetradecanoyl-CoA

Cat. No.: B15551542

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Essential Safety and Handling Guide for 7-Methyltetradecanoyl-CoA

Disclaimer: No specific Safety Data Sheet (SDS) for **7-Methyltetradecanoyl-CoA** was found. The following guidance is based on the general properties of long-chain fatty acyl-CoAs and standard laboratory safety protocols. Researchers should handle this compound with caution and adhere to all institutional safety policies.

This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **7-Methyltetradecanoyl-CoA**. The information is intended to supplement, not replace, comprehensive laboratory safety training and institutional protocols.

Hazard Identification and Personal Protective Equipment (PPE)

While specific toxicity data for **7-Methyltetradecanoyl-CoA** is not available, it is prudent to treat it as a potentially hazardous substance. Long-chain fatty acyl-CoAs are biochemically active molecules.^{[1][2][3][4][5]} Standard laboratory precautions should be followed. The recommended Personal Protective Equipment (PPE) for handling **7-Methyltetradecanoyl-CoA** is outlined below.

PPE Category	Item	Specification	Purpose
Eye Protection	Safety Glasses with Side Shields or Goggles	ANSI Z87.1-compliant	Protects eyes from splashes.
Hand Protection	Nitrile Gloves	Standard laboratory grade	Protects skin from contact.
Body Protection	Laboratory Coat	Standard	Protects clothing and skin from contamination.
Respiratory Protection	Not generally required	N/A	Use in a well-ventilated area. If aerosolization is possible, use a fume hood.

Handling and Storage

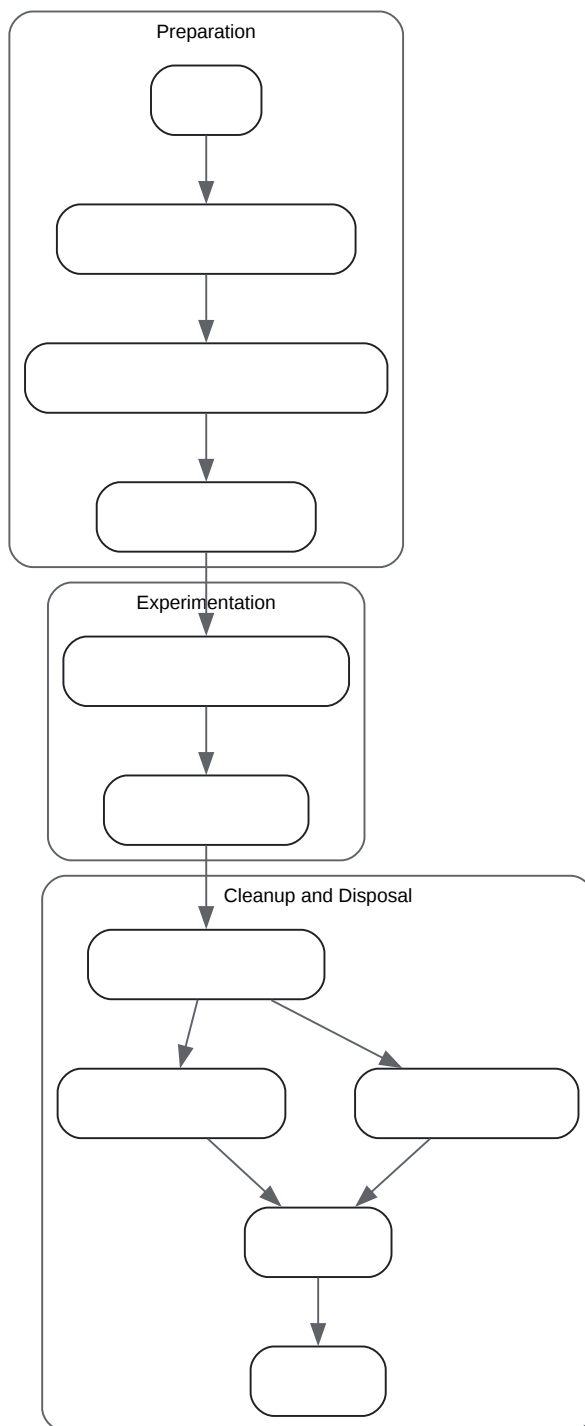
Proper handling and storage are crucial to maintain the integrity of **7-Methyltetradecanoyl-CoA** and ensure laboratory safety.

- Storage: Store at -20°C or below in a tightly sealed container to prevent degradation.[\[6\]](#)
- Handling:
 - Allow the compound to equilibrate to room temperature before opening to prevent condensation, which can lead to hydrolysis.
 - Minimize inhalation of any dust or aerosols.
 - Avoid contact with skin and eyes.
 - Use in a well-ventilated area or under a fume hood.
 - Wash hands thoroughly after handling.

Experimental Workflow

The following diagram illustrates a general workflow for handling **7-Methyltetradecanoyl-CoA** in a laboratory setting, from preparation to disposal.

Workflow for Handling 7-Methyltetradecanoyl-CoA

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- To cite this document: BenchChem. [Personal protective equipment for handling 7-Methyltetradecanoyl-CoA]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15551542#personal-protective-equipment-for-handling-7-methyltetradecanoyl-coa]

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